

Technical Monograph: 2-Chloroethyl Methyl Carbonate (CEMC)

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Compound of Interest

Compound Name: 2-Chloroethyl methyl carbonate

Cat. No.: B8599923

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Executive Summary

2-Chloroethyl methyl carbonate (CEMC) is an asymmetric carbonic acid ester featuring a methyl group and a 2-chloroethyl moiety. While historically overshadowed by its symmetric analog, bis(2-chloroethyl) carbonate, CEMC has emerged as a critical species in two distinct high-value sectors: Lithium-Ion Battery (LIB) electrolytes and specialized organic synthesis.

In the context of LIBs, CEMC serves a dual role: it is investigated as a functional electrolyte solvent/additive capable of enhancing high-voltage stability and flame retardancy, and it acts as a diagnostic marker for the oxidative degradation of ethyl methyl carbonate (EMC) at high potentials. In drug development, it functions as a versatile reagent for introducing the 2-chloroethoxycarbonyl motif, a useful protecting group and pharmacophore precursor.

This guide provides a comprehensive technical analysis of CEMC, detailing its structural properties, synthesis protocols, and application workflows.

Chemical Identity & Structural Analysis[1]

CEMC is characterized by the presence of a reactive chloroalkyl group and a carbonate linkage. The asymmetry of the molecule introduces specific reactivity patterns distinguishable

from symmetric carbonates.

Table 1: Chemical Identity

Parameter	Detail
Chemical Name	2-Chloroethyl methyl carbonate
Synonyms	Carbonic acid, 2-chloroethyl methyl ester; Methyl 2-chloroethyl carbonate; CEMC
CAS Number	78241-76-6
Molecular Formula	C ₄ H ₇ ClO ₃
Molecular Weight	138.55 g/mol
SMILES	COC(=O)OCCCl
InChI Key	JTAMKVMVSJVIKP-UHFFFAOYSA-N

Structural Commentary

The molecule consists of a central carbonyl carbon (

hybridized) bonded to two oxygen atoms. One oxygen is methylated, while the other is attached to a 2-chloroethyl chain. The electron-withdrawing chlorine atom at the

-position destabilizes the ethyl chain relative to a standard ethyl group, influencing the anodic stability in electrochemical environments.

Physicochemical Profile

The physical properties of CEMC are intermediate between dimethyl carbonate (DMC) and bis(2-chloroethyl) carbonate.

Table 2: Physicochemical Properties

Property	Value (Experimental/Predicted)	Note
Physical State	Liquid	Colorless to pale yellow
Boiling Point	~150–155 °C	Predicted based on homologs
Density	~1.25 g/cm ³	Estimated
Solubility	Soluble in polar organic solvents (ACN, THF, PC); Limited solubility in water	Hydrolyzes slowly in water
Flash Point	> 60 °C	Predicted
LogP	~1.1	Lipophilic character

Synthesis & Production Protocols

Primary Synthesis: Chloroformate Coupling

The most reliable laboratory-scale synthesis involves the nucleophilic substitution of methyl chloroformate with 2-chloroethanol. This route minimizes transesterification side products.

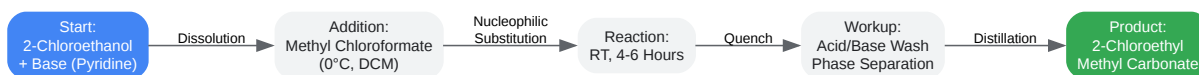
Reaction:

Protocol 1: Step-by-Step Synthesis

- Setup: Flame-dry a 500 mL three-neck round-bottom flask equipped with a magnetic stir bar, dropping funnel, and nitrogen inlet.
- Reagents:
 - 2-Chloroethanol (1.0 equiv, 50 mmol)
 - Pyridine or Triethylamine (1.1 equiv, 55 mmol)
 - Dichloromethane (DCM) (anhydrous, 150 mL)
 - Methyl Chloroformate (1.05 equiv, 52.5 mmol)

- Procedure:
 - Dissolve 2-chloroethanol and the base in DCM under atmosphere. Cool to 0 °C in an ice bath.
 - Add Methyl Chloroformate dropwise over 30 minutes, maintaining temperature < 5 °C. The reaction is exothermic.
 - Allow the mixture to warm to room temperature and stir for 4–6 hours. Monitor by TLC or GC-MS.
- Workup:
 - Quench with ice-cold water (50 mL).
 - Wash the organic layer with 1M HCl (to remove excess base), saturated , and brine.
 - Dry over anhydrous , filter, and concentrate under reduced pressure.
- Purification: Distillation under reduced pressure yields pure CEMC.

Visualization of Synthesis Workflow



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Figure 1: Synthetic workflow for **2-Chloroethyl methyl carbonate** via the chloroformate route.

Applications in Energy Storage (Lithium-Ion Batteries)

CEMC is increasingly relevant in the development of high-voltage electrolytes (4.5V+ vs Li/Li+).

As a Functional Additive

Halo-alkyl carbonates like CEMC possess higher oxidation potentials than standard alkyl carbonates (DMC, EMC). The chlorine substituent provides a dipole that can facilitate the formation of a stable Cathode Electrolyte Interphase (CEI), preventing continuous electrolyte oxidation.

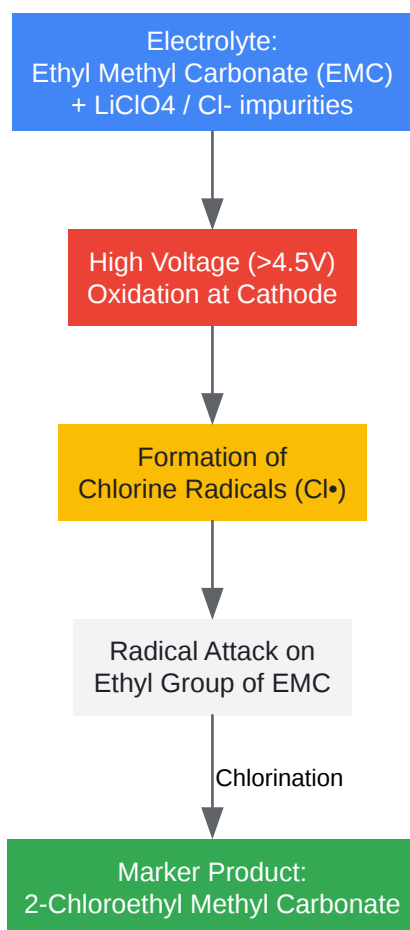
- Mechanism: The Cl-C bond can undergo homolytic cleavage under extreme potentials or thermal stress, initiating radical polymerization that passivates the electrode surface.
- Flame Retardancy: Halogenated carbonates reduce the flammability of the electrolyte mixture compared to pure alkyl carbonates.

As a Degradation Marker

In systems using Lithium Perchlorate (

) or when exposed to chloride contamination, Ethyl Methyl Carbonate (EMC) can undergo oxidative chlorination. The detection of CEMC in cycled battery electrolytes serves as a "fingerprint" for specific degradation pathways involving chlorine radicals ().

Degradation Pathway:



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Figure 2: Pathway for the formation of CEMC as a degradation product in high-voltage Li-ion cells.

Applications in Drug Development & Organic Synthesis[4][5]

In medicinal chemistry, CEMC is utilized as a bifunctional linker and a protecting group reagent.

Carbamate Synthesis

CEMC reacts with secondary amines to form carbamates. The 2-chloroethyl group can subsequently be modified (e.g., nucleophilic displacement) or used to influence the lipophilicity of the prodrug.

N-Alkylation/Acylation

The reactivity of the carbonate vs. the alkyl chloride allows for selective functionalization.

- Step 1: Reaction of the carbonate with an amine yields a carbamate.
- Step 2: The chloroethyl tail remains available for cyclization (e.g., forming oxazolidinones) or further substitution.

Safety & Handling

Hazard Classification:

- Skin/Eye Irritant: Causes serious eye irritation and skin irritation.
- Acute Toxicity: Harmful if swallowed or inhaled.
- Target Organs: Respiratory system.

Handling Protocol:

- PPE: Nitrile gloves, safety goggles, and lab coat are mandatory.
- Ventilation: All operations must be performed in a certified chemical fume hood.
- Storage: Store in a cool, dry place under inert gas (N₂ or Ar). Moisture sensitive (slow hydrolysis).

References

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